

Safflospermidine B CAS number and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Safflospermidine B

Cat. No.: B15591089

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An In-depth Technical Guide to Safflospermidine B

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Safflospermidine B**, a naturally occurring polyamine derivative with significant biological activity. The document covers its chemical properties, detailed experimental protocols for its isolation and biological evaluation, and its mechanism of action in relevant signaling pathways.

Chemical Identity and Properties

Safflospermidine B is a tri-p-coumaroyl spermidine derivative. While a specific CAS Registry Number for **Safflospermidine B**, identified as N¹-(E)-N⁵,N¹⁰-(Z)-Tri-p-coumaroyl spermidine, is not readily available in public databases, its isomer, Safflospermidine A (N¹,N¹⁰-(E)-N⁵-(Z)-tri-p-coumaroyl spermidine), has the CAS number 1111082-13-3[1]. Another related isomer, N¹,N⁵,N¹⁰-Tri-p-coumaroylspermidine (with unspecified stereochemistry), is associated with CAS number 131086-78-7.

The chemical and physical properties of **Safflospermidine B** are summarized in the table below.

Property	Value	Reference
Systematic Name	N ¹ -(E)-N ⁵ ,N ¹⁰ -(Z)-Tri-p-coumaroyl spermidine	[2]
Molecular Formula	C ₃₄ H ₃₇ N ₃ O ₆	[3]
Molecular Weight	583.7 g/mol	[3]
Appearance	White powder	[4]
Purity	≥ 98%	[3]
Type of Compound	Alkaloid	[3]
¹ H-NMR (500 MHz, Methanol-d ₄) δ	7.45 (d, 1H, 15.7 Hz), 7.40/7.35 (m, 4H), 7.24–7.17 (m, 2H), 6.77 (m, 2H), 6.71 (m, 3H), 6.57 (m, 4H), 6.37 (q, 1H, 15.7 Hz), 5.92 (m, 1H), 5.8 (q, 1H, 12.5 Hz), 3.45 (m, 2H), 3.35 (m, 2H), 3.18 (m, 2H), and 1.88–1.31 (m, 8H)	[4]
¹³ C-NMR (126 MHz, MeOD) δ	172.04, 169.30, 160.68, 159.41, 141.87, 134.90, 132.17, 131.20, 130.58, 128.06, 127.61, 121.79, 120.96, 118.42, 116.77, 116.40, 47.58, 46.03, 44.08, 40.12, 39.88, 38.17, 37.91, 29.77, 28.06, 27.86, 26.95, and 25.69	[4]
HR-ESI-MS m/z	606.2576 [M + Na] ⁺	[4]

Experimental Protocols

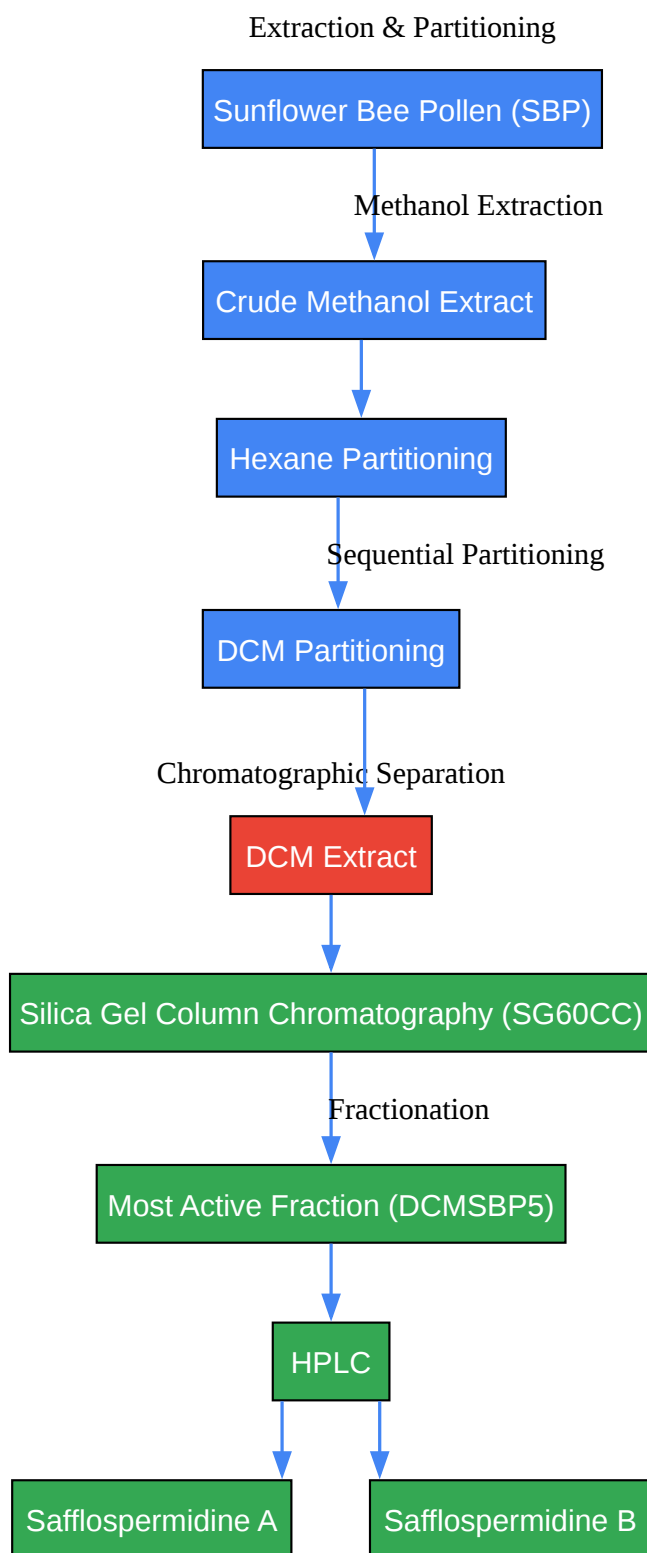
Safflospermidine B has been successfully isolated from sunflower bee pollen (SBP) collected from *Apis mellifera* bees. The protocol involves solvent extraction, partitioning, and chromatographic separation[4][5][6].

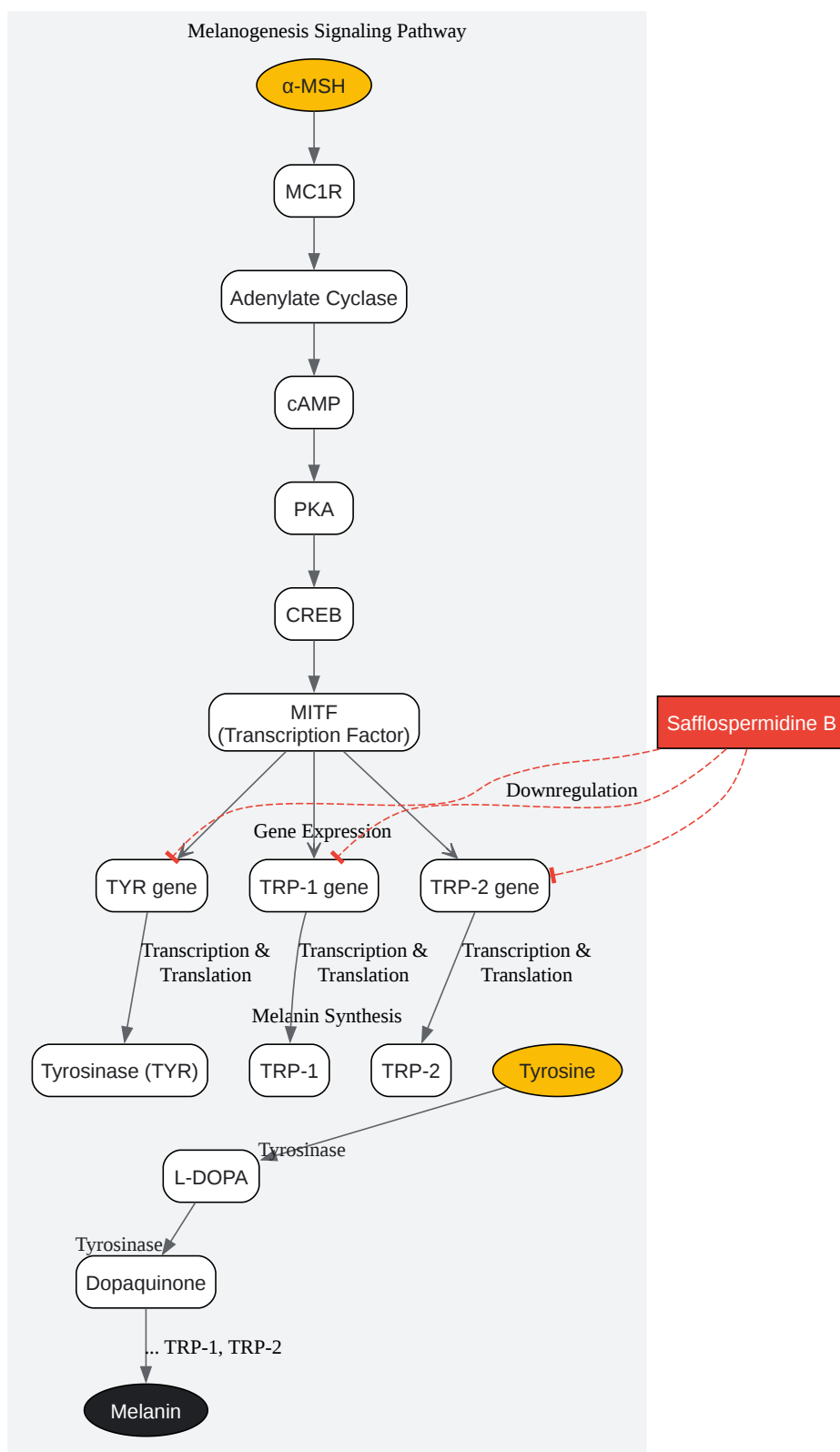
a) Extraction and Partitioning:

- Dried and ground sunflower bee pollen is extracted with methanol (MeOH).
- The resulting crude MeOH extract is then sequentially partitioned with hexane and dichloromethane (DCM).

b) Chromatographic Separation:

- The DCM-partitioned extract, which shows significant antityrosinase activity, is subjected to silica gel 60 column chromatography (SG₆₀CC).
- Fractions are collected and evaluated for their biological activity. The most active fraction is selected for further purification.
- Final purification to yield Safflospermidine A and B is achieved through High-Performance Liquid Chromatography (HPLC)[\[4\]](#)[\[5\]](#)[\[6\]](#).





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- To cite this document: BenchChem. [Safflospermidine B CAS number and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15591089#safflospermidine-b-cas-number-and-chemical-properties]

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